

Technical Guide: Safety and Handling of (2,5-Dioxoimidazolidin-1-yl)acetic acid

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Compound of Interest

Compound Name: (2,5-Dioxoimidazolidin-1-yl)acetic acid

Cat. No.: B1349711

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **(2,5-Dioxoimidazolidin-1-yl)acetic acid** (CAS No. 80258-94-2). The information is intended to support its safe use in research and development environments, particularly in fields such as proteomics and drug discovery.

Chemical and Physical Properties

(2,5-Dioxoimidazolidin-1-yl)acetic acid is a specialty chemical used in proteomics research. A summary of its key properties is presented below.

Property	Value	Source(s)
CAS Number	80258-94-2	[1] [2]
Molecular Formula	C ₅ H ₆ N ₂ O ₄	[2]
Molecular Weight	158.11 g/mol	[2]
Melting Point	190-195 °C	
pKa	3.75 ± 0.10 (Predicted)	[2]
Physical Form	Powder	
IUPAC Name	(2,5-dioxo-1-imidazolidinyl)acetic acid	
Synonyms	(2,5-Dioxoimidazolidin-1-yl)acetic acid	[2]

Hazard Identification and Classification


While the toxicological properties of this specific compound have not been fully investigated, available data from suppliers and information on structurally similar compounds indicate that it should be handled as a hazardous substance.[\[1\]](#)

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[\[3\]](#)
- Skin Irritation (Category 2): H315 - Causes skin irritation.[\[3\]](#)
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[\[3\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: H335 - May cause respiratory irritation.[\[3\]](#)

Signal Word: Warning[\[3\]](#)

Hazard Pictograms:

 alt text

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **(2,5-Dioxoimidazolidin-1-yl)acetic acid**. The following sections detail the required procedures for personal protection, engineering controls, and storage.

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles that meet appropriate government standards.[\[1\]](#)[\[3\]](#)
- **Skin Protection:** Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. Ensure that skin is not exposed.[\[1\]](#)[\[3\]](#)
- **Respiratory Protection:** Use in a well-ventilated area. If dust is generated or ventilation is inadequate, a NIOSH-approved respirator is required.[\[3\]](#)

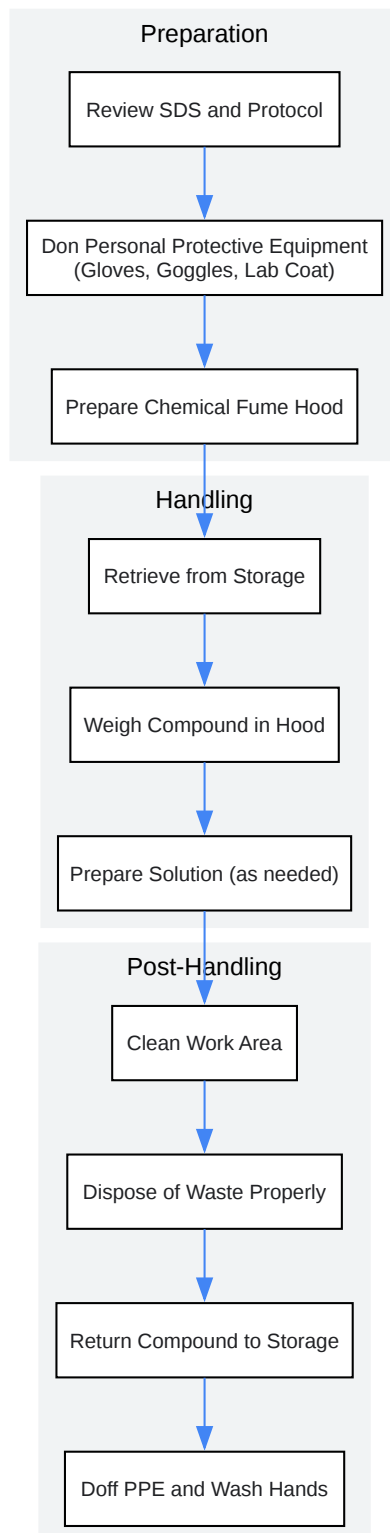
Engineering Controls

- **Ventilation:** Work should be conducted in a chemical fume hood to minimize inhalation of dust or fumes.[\[1\]](#)
- **Safety Stations:** Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[\[1\]](#)

Storage

- **Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)
One supplier recommends storage at room temperature, while another suggests 2-8°C.[\[4\]](#)
- **Incompatibilities:** Keep away from strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)
- **General Practices:** Avoid dust generation and accumulation. Do not eat, drink, or smoke in the handling area.[\[3\]](#)

Diagram 1: Safe Handling Workflow



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Diagram 1: A workflow for the safe handling of **(2,5-Dioxoimidazolidin-1-yl)acetic acid**.

Emergency and First Aid Procedures

In the event of an exposure or spill, immediate action is critical.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.^{[1][3]}
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation occurs.^{[1][3]}
- In Case of Eye Contact: Immediately flush eyes with running water for at least 15 minutes, keeping eyelids open. Seek immediate medical attention.^{[1][3]}
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Call a poison control center or doctor immediately for treatment advice.^[3]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection. Avoid breathing dust.
- Containment and Cleanup: Prevent further leakage if safe to do so. Sweep up the spilled solid material, avoiding dust generation, and place it into a suitable, closed container for disposal.^[3]
- Environmental Precautions: Do not let the product enter drains or waterways.

Diagram 2: Emergency Response Workflow

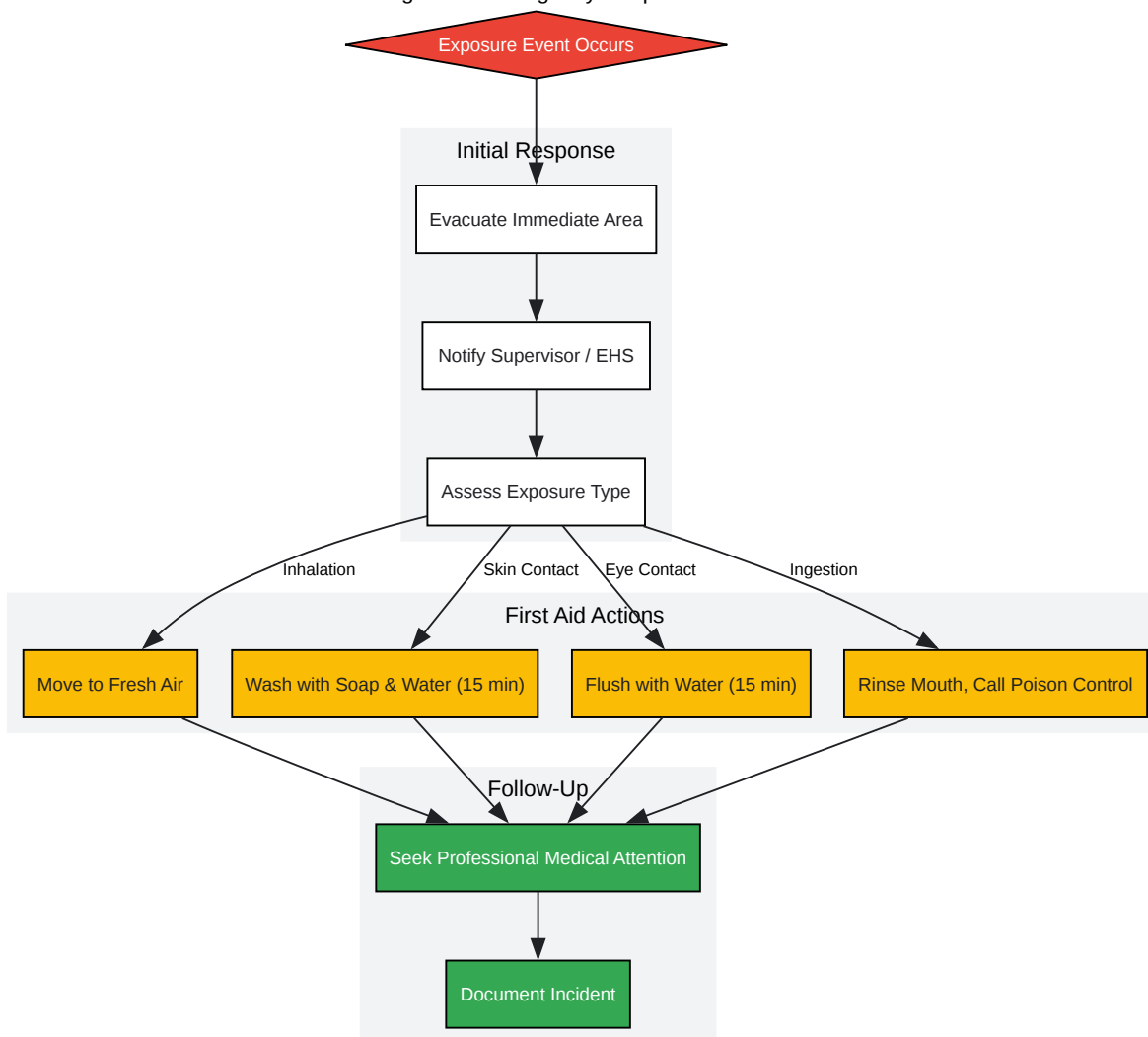
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Diagram 2: A logical workflow for responding to an emergency exposure event.

Disposal Considerations

Dispose of **(2,5-Dioxoimidazolidin-1-yl)acetic acid** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. The material should be disposed of as hazardous waste through a licensed disposal company.^[3]

Experimental Protocols

Due to the nature of this document, specific protocols for the application of **(2,5-Dioxoimidazolidin-1-yl)acetic acid** in proteomics or drug development are not provided. The primary experimental protocol is its safe handling, as detailed in Section 3.0 and visualized in Diagram 1. Researchers must consult their specific experimental designs for usage concentrations and conditions, always within the safety framework outlined in this guide.

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